

Comprehensive Spectroscopic Profiling of 8-Bromoquinoline-6-carbaldehyde

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Compound of Interest

Compound Name: 8-BROMOQUINOLINE-6-CARBALDEHYDE

Cat. No.: B8704029

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Structural Context & Utility

8-Bromoquinoline-6-carbaldehyde is a critical heteroaromatic building block used in the synthesis of complex medicinal scaffolds. The quinoline core is ubiquitous in antimalarial (e.g., quinine derivatives) and anticancer research.

- **Core Function:** The C6-aldehyde allows for Knoevenagel condensations or reductive aminations, while the C8-bromide serves as a handle for Suzuki-Miyaura or Buchwald-Hartwig cross-couplings.
- **Critical Quality Attribute (CQA):** Due to the regioselectivity challenges in quinoline halogenation, distinguishing the 8-bromo-6-formyl isomer from the 5-bromo or 7-bromo analogs is essential.

Analytical Workflow

The following workflow ensures unambiguous identification and purity assessment.



Figure 1: Analytical workflow for the isolation and validation of 8-bromoquinoline-6-carbaldehyde.

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Mass Spectrometry (MS) Data

The mass spectrum provides the primary confirmation of the halogenation state. The presence of a bromine atom imposes a specific isotopic signature that must be verified before NMR analysis.

Parameter	Value / Characteristic	Interpretation
Molecular Formula	C ₁₀ H ₆ BrNO	MW: 236.07 g/mol
Ionization Mode	ESI+ or EI	Positive ion mode preferred
Molecular Ion (M ⁺)	235.9 / 237.9	Key Identifier: The 1:1 intensity ratio of the doublet peaks confirms the presence of one Bromine atom (⁷⁹ Br and ⁸¹ Br).
Fragmentation	[M-H] ⁺ , [M-CO] ⁺	Loss of the formyl proton or CO unit (m/z ~208) is common for aromatic aldehydes.

Diagnostic Logic:

- If the M⁺ peak is a singlet, the bromine is absent (failed reaction).
- If the pattern is 3:1 (M : M+2), a chlorine atom is present instead of bromine.
- Requirement: You must observe two peaks of nearly equal height separated by 2 mass units at m/z 236 and 238.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive tool for assigning the regiochemistry (position of substituents).

¹H NMR (Proton NMR)[1][2][3][4]

- Solvent: DMSO-d₆ or CDCl₃ (DMSO is preferred for solubility of polar quinolines).
- Reference: TMS (0.00 ppm).

Position	Shift (δ, ppm)*	Multiplicity	Coupling (J, Hz)	Assignment Logic
CHO	10.15 - 10.25	Singlet (s)	-	Distinctive aldehyde proton. Deshielded by carbonyl anisotropy.
H-2	9.05 - 9.15	dd	J≈4.2, 1.6	Alpha to Nitrogen. Most deshielded aromatic proton.
H-4	8.35 - 8.45	dd	J≈8.3, 1.6	Gamma to Nitrogen.
H-5	8.60 - 8.70	d	J≈1.8	Diagnostic: Ortho to CHO, Para to Br. Shows only meta-coupling to H-7.
H-7	8.20 - 8.30	d	J≈1.8	Diagnostic: Ortho to Br, Ortho to CHO. Shows only meta-coupling to H-5.
H-3	7.60 - 7.70	dd	J≈8.3, 4.2	Beta to Nitrogen. Shielded relative to H-2/H-4.

Regioisomer Validation (The "Meta-Coupling" Check): The critical distinction between the 6-carbaldehyde and other isomers lies in the coupling of the benzene ring protons (H-5 and H-7).

- In the 6,8-disubstituted pattern, H-5 and H-7 are meta to each other. They will appear as two doublets with small coupling constants (~1.5 - 2.0 Hz).
- Contrast: If the aldehyde were at position 5 (8-bromo-5-CHO), H-6 and H-7 would be ortho to each other, showing a large coupling constant (~8.0 Hz).

¹³C NMR (Carbon NMR)

- Solvent: DMSO-d₆.

Carbon Type	Shift (δ, ppm)*	Assignment
C=O (Aldehyde)	191.5 - 192.5	Carbonyl carbon.[1]
C-2	152.0 - 153.0	Alpha to Nitrogen (most deshielded aromatic C).
C-4	137.0 - 138.0	
C-8a	148.0 - 149.0	Quaternary bridgehead (adjacent to N).
C-6	134.0 - 135.0	Ipsso to Aldehyde.
C-8	124.0 - 126.0	Ipsso to Bromine (shielded by heavy atom effect).
C-3	122.0 - 123.0	Beta to Nitrogen.

*Note: Shifts are reference values derived from substituent increment calculations on the quinoline core. Experimental values may vary ±0.2 ppm depending on concentration.

Infrared Spectroscopy (IR)

IR is used primarily for rapid functional group verification during reaction monitoring.

- Method: ATR (Attenuated Total Reflectance) or KBr Pellet.

- Key Bands:
 - 1690 - 1705 cm^{-1} (Strong): C=O stretching vibration (Aldehyde). This confirms the oxidation state.
 - 2850 & 2750 cm^{-1} (Medium/Weak): C-H stretching of the aldehyde (Fermi resonance doublet).
 - 1580 - 1600 cm^{-1} : C=C / C=N skeletal vibrations of the quinoline ring.
 - ~600 - 700 cm^{-1} : C-Br stretching (Fingerprint region).

Experimental Protocol for Characterization

To generate the data described above, follow this standardized protocol:

- Sample Preparation: Dissolve 5-10 mg of the purified solid in 0.6 mL of DMSO- d_6 . Ensure the solution is clear and free of suspended solids (filter if necessary).
- Acquisition (NMR):
 - Acquire ^1H NMR with at least 16 scans to resolve the small meta-coupling of H-5/H-7.
 - Set the relaxation delay (d1) to >1.0s to ensure accurate integration of the aldehyde proton.
- Acquisition (MS):
 - Prepare a 10 μM solution in Acetonitrile/Water (with 0.1% Formic Acid).
 - Inject into ESI-MS in Positive Mode.
 - Acceptance Criteria: The intensity of the m/z 238 peak must be 95-105% of the m/z 236 peak.

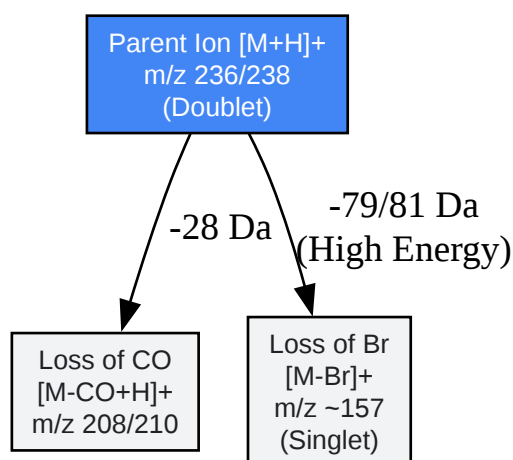


Figure 2: Expected Mass Spectrometry fragmentation pathway.

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- National Institute of Advanced Industrial Science and Technology (AIST). Spectral Database for Organic Compounds (SDBS) - Quinoline & Benzaldehyde Reference Data. (Used for substituent increment calculation). Available at: [\[Link\]](#)
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